

# IRDye 700DX validation as control agent in paired-agent imaging

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## Compound Focus: Irdye 700DX

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## Experimental Data on IRDye 700DX in Paired-Agent Imaging

The table below summarizes key findings from research papers that utilized **IRDye 700DX** in PAI protocols.

Study Focus & Model	Targeted Agent (Paired with IRDye 700DX)	Key Findings on IRDye 700DX Performance	Quantitative Outcome
Dynamic RA Tracking in HNC (Mouse) [1]	ABY-029 (anti-EGFR)	PAI with the untargeted IRDye 700DX successfully tracked receptor availability (RA) dynamically; fluorescence from targeted agent alone could not quantify RA.	Binding Potential (BP) decreased as expected after receptor blocking; vehicle control showed no significant BP change [1].
PAI for HNC Detection (Mouse) [2]	ABY-029 (anti-EGFR)	IRDye 700DX carboxylate was tested as an alternative untargeted agent in naïve mice for clinical translation.	Study confirmed the agent pair (ABY-029 & IRDye 700DX) was suitable for further development [2].

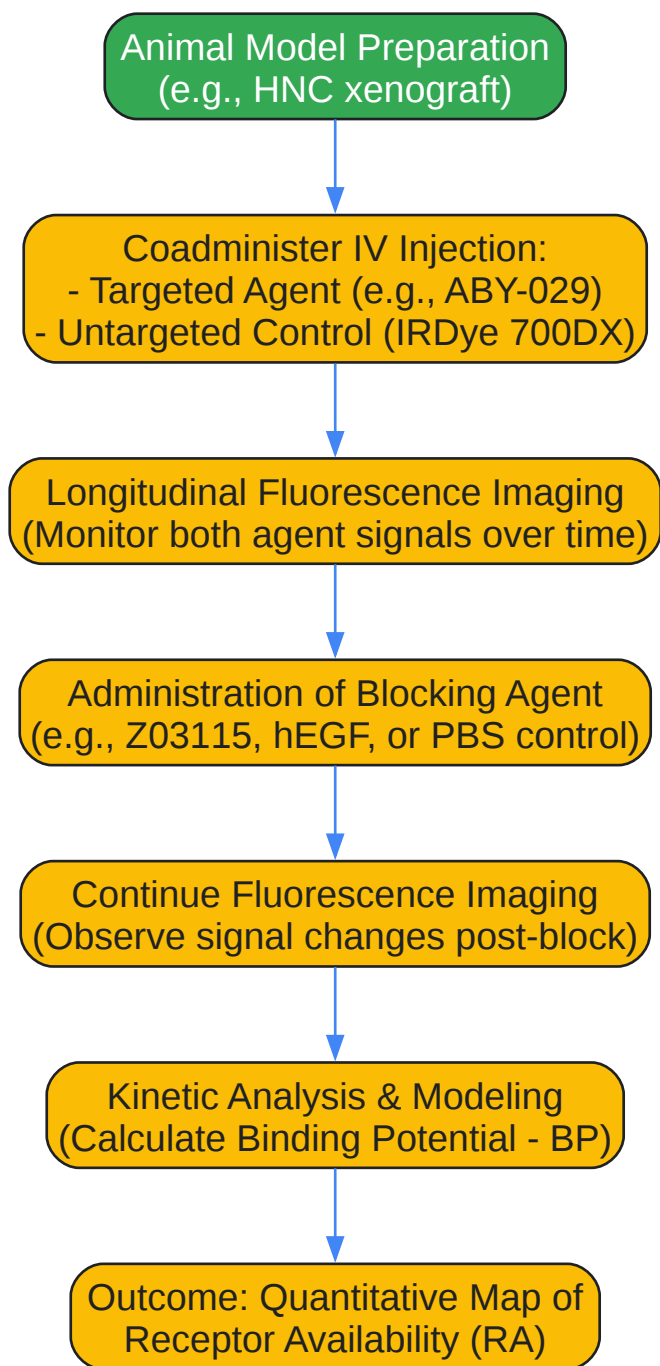
Study Focus & Model	Targeted Agent (Paired with IRDye 700DX)	Key Findings on IRDye 700DX Performance	Quantitative Outcome
PK/BD Studies (Mouse) [3]	ABY-029 (anti-EGFR)	IRDye 680LT (similar to 700DX) was used as an untargeted control; method highlights need for matched PK between targeted/untargeted agents.	The wide-field imaging method achieved a Lower Limit of Quantification (LLOQ) of <b>0.4 nM</b> for IRDye 680LT [3].

## Experimental Protocols for Validation

The validation of **IRDye 700DX** as a control agent hinges on specific experimental designs and protocols. Key methodological aspects from the studies include:

- **Agent Preparation:** **IRDye 700DX** was typically converted to its carboxylate form by dissolving the dye in phosphate-buffered saline (PBS) at pH 8.5 and stirring at room temperature for several hours to remove the NHS ester, creating a metabolically inert, untargeted molecule [1] [3].
- **Dosing and Administration:** In dynamic tracking studies, **IRDye 700DX** was co-administered intravenously with the targeted agent (e.g., ABY-029) at a 1:1 molar ratio [2].
- **Image Acquisition and Analysis:** Fluorescence images were acquired over time (e.g., 300 minutes). The Binding Potential (BP), a parameter proportional to receptor concentration, was calculated by applying kinetic models to the signal data from both the targeted and untargeted (**IRDye 700DX**) agents [1] [2].

The following diagram illustrates a generalized workflow for a PAI study using **IRDye 700DX**.



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## Key Validation Insights for Researchers

For your comparison guide, the compiled data supports several objective points about **IRDye 700DX's** performance:

- **Successful Compensation for Nonspecific Uptake:** The core principle of PAI is to use the untargeted agent's signal to account for nonspecific tissue uptake and vascular delivery. The studies confirm that using **IRDye 700DX** in this role allows for the quantitative estimation of receptor availability, which signals from the targeted agent alone cannot achieve [1].
- **Robustness Across Doses:** Research indicates that the pre-blocking receptor availability measurements obtained via PAI showed no statistically significant difference when different doses of the targeted agent (ABY-029) were used, while the dose of **IRDye 700DX** was held constant. This demonstrates the robustness of the method and the reliability of the control agent [1].
- **Suitability for Clinical Translation:** **IRDye 700DX** has been explicitly tested as part of a paired-agent set (with ABY-029) identified for forward development toward clinical translation, underscoring its validated utility in the field [2].

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## References

1. Dynamic Tracking of In Vivo Receptor Availability in Tumor ... [pmc.ncbi.nlm.nih.gov]
2. Paired-agent imaging for detection of head and neck cancers [pmc.ncbi.nlm.nih.gov]
3. Quantitative pharmacokinetic and biodistribution studies for ... [pmc.ncbi.nlm.nih.gov]

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